

Application Notes and Protocols for 2-Propanol, 1,1'-(hydroxyimino)bis-

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Compound of Interest

Compound Name: 2-Propanol, 1,1'-(hydroxyimino)bis-

Cat. No.: B1609678

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Disclaimer: The following information is provided for research and development purposes only. Detailed, validated safety and handling data for **2-Propanol, 1,1'-(hydroxyimino)bis-** (CAS No. 97173-34-7) is limited in publicly available literature. These application notes and protocols are based on the chemical's structure, general knowledge of related compounds (oximes and secondary alcohols), and should be supplemented by a thorough risk assessment by qualified personnel before any handling or experimentation. A substance-specific Safety Data Sheet (SDS) should be obtained from the supplier if available.

Introduction

2-Propanol, 1,1'-(hydroxyimino)bis- is an organic compound with the molecular formula $C_6H_{15}NO_3$.^[1] Its structure suggests potential applications as a ligand, crosslinking agent, or a precursor in organic synthesis. To date, its primary industrial uses have been reported as a corrosion inhibitor and anti-scaling agent.^[1] For researchers, scientists, and drug development professionals, understanding its proper handling, storage, and potential reactivity is crucial for safe and effective use in a laboratory setting.

Physicochemical and Hazard Data

Due to the scarcity of experimental data for this specific compound, the following table includes computed properties and information extrapolated from related chemical classes.

Property	Value / Information	Source / Comment
Molecular Formula	C6H15NO3	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
Physical Description	Reported as a liquid.	EPA Chemical Data Reporting[1]
CAS Number	97173-34-7	PubChem[1]
Synonyms	1,1'-(Hydroxyazanediy)bis(propan-2-ol), 1-[hydroxy(2-hydroxypropyl)amino]propan-2-ol	PubChem[1]
Hazards Identification	The hazards summary refers to Methyl ethyl ketoxime. Oximes, as a class, can be reactive. Aldoximes can peroxidize and may explode during distillation. Ketoximes can undergo an exothermic acid-catalyzed Beckmann rearrangement.[2]	PubChem[1], NOAA[2]
Regulatory Status	Does not have an individual approval for use as a chemical on its own but may be used as a component in a product covered by a group standard. [1][3]	PubChem[1]

Handling and Storage Procedures

Given the limited specific data, a cautious approach to handling and storage is mandatory. The following protocols are based on general best practices for handling novel chemicals with potential hazards.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are minimum recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile, neoprene). The specific glove material should be selected based on compatibility testing or manufacturer's recommendations for similar chemicals.
- **Skin and Body Protection:** A lab coat is required. For larger quantities or procedures with a higher risk of splashing, chemical-resistant aprons or suits should be considered.
- **Respiratory Protection:** All handling of the neat compound or its solutions should be performed in a certified chemical fume hood to avoid inhalation of vapors or aerosols.

Storage

- **Containers:** Store in tightly sealed, clearly labeled containers.
- **Location:** Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
- **Incompatible Materials:** Based on the chemistry of oximes and alcohols, avoid storage with strong oxidizing agents, strong acids, and acid anhydrides.^[4]
- **Ignition Sources:** As it is a derivative of 2-propanol, a flammable liquid, it is prudent to store it away from sources of ignition.^{[5][6]}

Experimental Protocols

No specific experimental protocols for the use of **2-Propanol, 1,1'-(hydroxyimino)bis-** in a research or drug development context were found in the public domain. The following represents a generalized workflow for evaluating a novel compound in a laboratory setting.

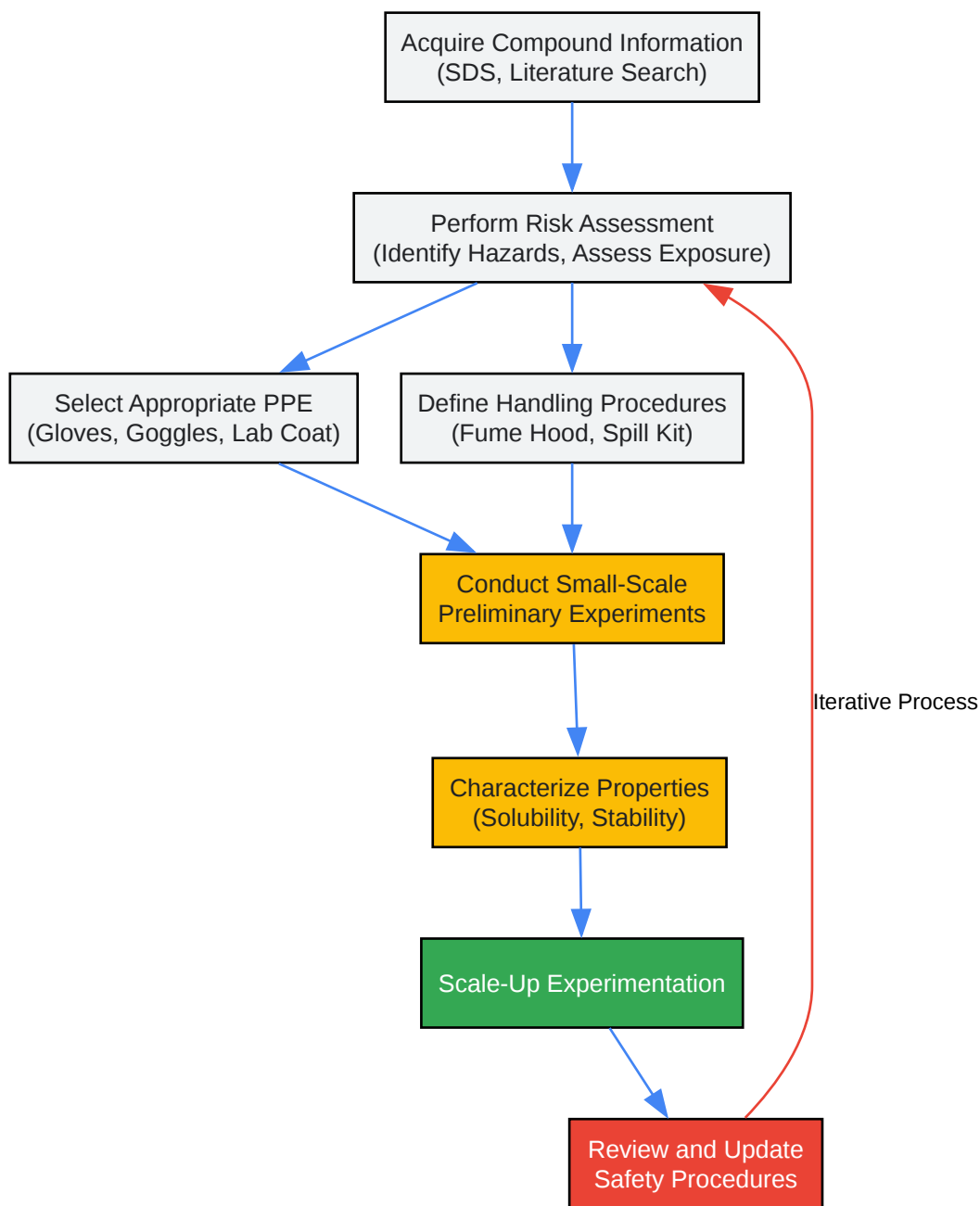
General Protocol for Solution Preparation

- Pre-Experiment Check: Ensure all necessary PPE is worn correctly and the chemical fume hood is functioning properly.
- Container and Equipment: Use clean, dry glassware.
- Weighing: If the compound is a liquid, measure by volume using appropriate volumetric glassware. If it is a solid, weigh the desired amount in a tared container.
- Solvent Addition: In the chemical fume hood, slowly add the desired solvent to the container with the compound.
- Dissolution: If necessary, use a magnetic stirrer or sonicator to aid dissolution. Avoid heating unless the thermal stability of the compound in the chosen solvent is known.
- Labeling: Clearly label the prepared solution with the compound name, concentration, solvent, and date of preparation.

Visualizations

Logical Workflow for Handling a Novel Chemical

The following diagram outlines a logical workflow for the safe handling and initial characterization of a novel or poorly documented chemical like **2-Propanol, 1,1'-(hydroxyimino)bis-**.

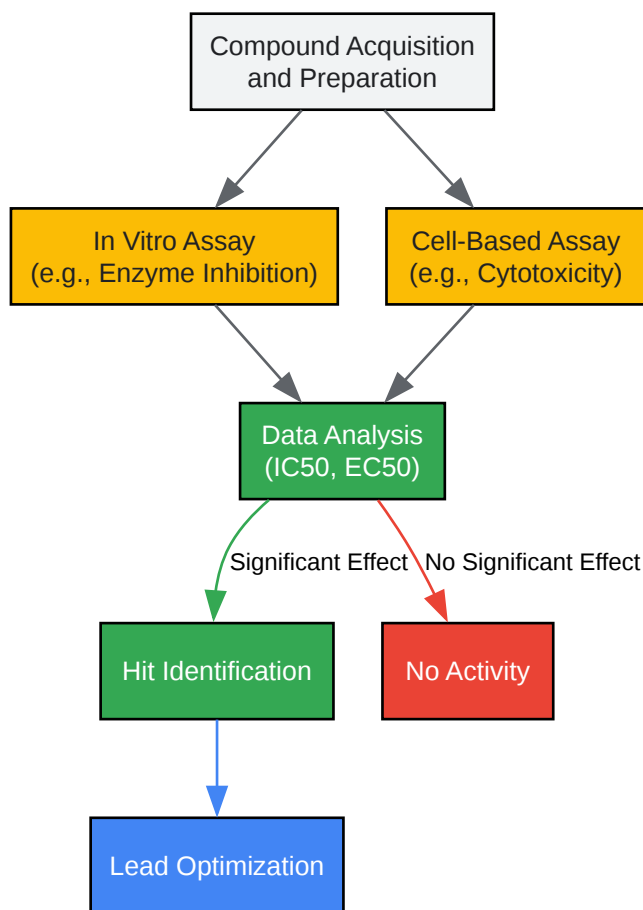


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Caption: Workflow for safe handling and characterization of a novel chemical.

Hypothetical Experimental Workflow

This diagram illustrates a hypothetical workflow for screening a novel compound for biological activity, a common task in drug development.



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References

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